

Carfentrazone-ethyl-d5: A Technical Guide for Analytical Applications

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the Carfentrazone-ethyl-d5 analytical standard, including its physicochemical properties, detailed experimental protocols for its use as an internal standard, and relevant data presented in a clear and accessible format.

Core Properties and Specifications

Carfentrazone-ethyl-d5 is the deuterated analogue of Carfentrazone-ethyl, a triazolinone herbicide. The incorporation of five deuterium atoms in the ethyl group makes it an ideal internal standard for quantitative analysis of Carfentrazone-ethyl in various matrices by mass spectrometry. Its chemical and physical properties are summarized below.

Property	Carfentrazone-ethyl-d5	Carfentrazone-ethyl
Synonyms	Ethyl-d5 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propionate	Ethyl 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propanoate
CAS Number	Not available	128639-02-1[1][2]
Molecular Formula	C ₁₅ D ₅ H ₉ Cl ₂ F ₃ N ₃ O ₃ [3]	C ₁₅ H ₁₄ Cl ₂ F ₃ N ₃ O ₃ [1][2]
Molecular Weight	417.22 g/mol [3]	412.19 g/mol [1][2]
Purity (Assay)	≥98.0% (HPLC)[3]	Analytical Standard Grade
Appearance	Neat[3]	Viscous yellow-orange liquid
Storage Temperature	2-8°C[3]	2-8°C[1]
Solubility	Miscible with acetone, ethanol, ethyl acetate, methylene chloride.	Water: 12 mg/L (20°C), 22 mg/L (25°C). Toluene: 0.9 g/mL (20°C). Hexane: 0.03 g/mL (20°C). Miscible with acetone, ethanol, ethyl acetate, methylene chloride.[4]
SMILES String	ClC1=C(CC(C(OC([2H])([2H])C([2H])([2H])([2H])=O)Cl)C=C(N2N=C(C)N(C(F)F)C2=O)C(F)=C1[3]	CCOC(=O)C(Cl)Cc1cc(N2N=C(C)N(C(F)F)C2=O)c(F)cc1Cl[1]

Chemical Structure and Deuterium Labeling

The chemical structure of Carfentrazone-ethyl-d5 is identical to that of Carfentrazone-ethyl, with the exception of the five hydrogen atoms on the ethyl ester group, which are replaced by deuterium atoms. This mass difference of +5 Da allows for clear differentiation in mass spectrometric analysis.

Caption: Chemical structure of Carfentrazone-ethyl-d5.

Experimental Protocols

The primary application of Carfentrazone-ethyl-d5 is as an internal standard for the quantification of Carfentrazone-ethyl in complex matrices such as soil, water, and agricultural products. The following provides a general experimental protocol for its use in a typical LC-MS/MS workflow.

Preparation of Standard Solutions

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh approximately 10 mg of Carfentrazone-ethyl-d5 neat standard and dissolve it in 10 mL of a suitable solvent (e.g., acetonitrile or methanol) in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the primary stock solution to cover the desired concentration range for the calibration curve.

Sample Preparation and Fortification

The following is a generalized procedure for soil samples. Modifications may be necessary for other matrices.

- **Extraction:** Weigh 10 g of the soil sample into a centrifuge tube. Add 20 mL of acetonitrile and vortex for 1 minute.
- **Internal Standard Spiking:** Spike the sample with a known amount of Carfentrazone-ethyl-d5 working solution to achieve a final concentration within the linear range of the instrument.
- **Salting Out:** Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride, vortex immediately for 1 minute, and then centrifuge at 4000 rpm for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** Take a 1 mL aliquot of the supernatant and transfer it to a d-SPE tube containing 150 mg of anhydrous magnesium sulfate and 50 mg of PSA (primary secondary amine). Vortex for 30 seconds and centrifuge at 10000 rpm for 5 minutes.
- **Final Solution:** Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical parameters that can be adapted for specific instrumentation.

Parameter	Typical Value
LC Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	Start with 10% B, ramp to 90% B over 8 minutes, hold for 2 minutes, and return to initial conditions.
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Mode	Multiple Reaction Monitoring (MRM)

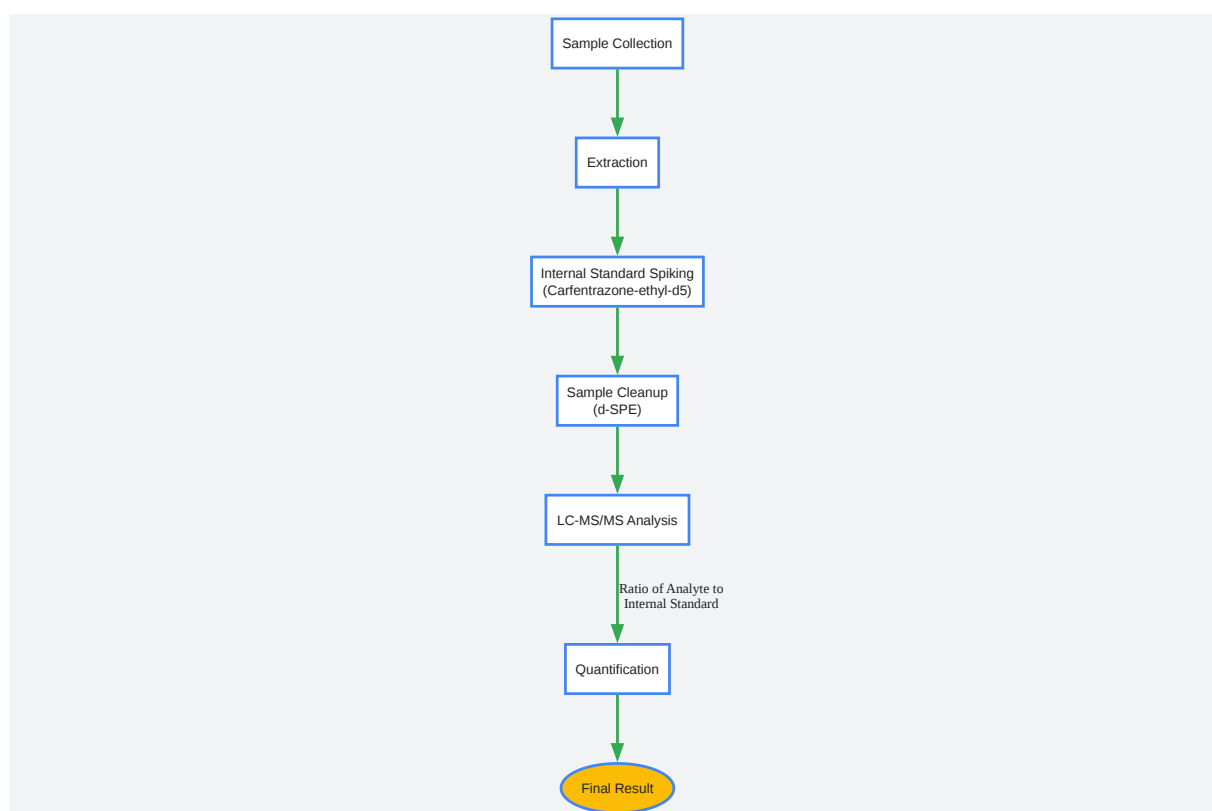
MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Carfentrazone-ethyl	412.0	[To be determined empirically]	[To be determined empirically]
Carfentrazone-ethyl-d5	417.0	[To be determined empirically]	[To be determined empirically]

Note: The specific product ions for MRM transitions should be optimized by infusing a standard solution of each analyte into the mass spectrometer.

Analytical Workflow

The general workflow for using Carfentrazone-ethyl-d5 as an internal standard in a quantitative analysis is depicted below.

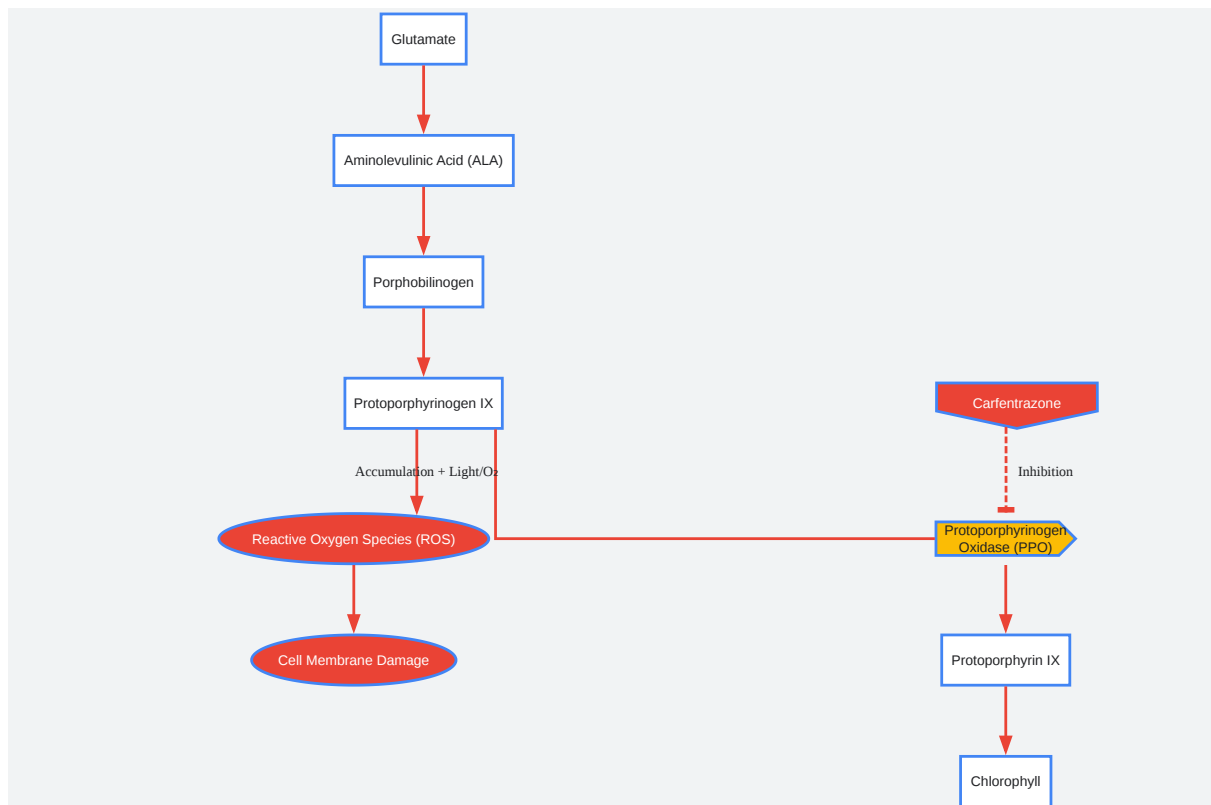


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Caption: Analytical workflow for quantification using an internal standard.

Signaling Pathways and Mode of Action

Carfentrazone-ethyl is a pro-herbicide that is converted to its active form, carfentrazone, in plants. Carfentrazone inhibits the enzyme protoporphyrinogen oxidase (PPO) in the chlorophyll biosynthesis pathway. This inhibition leads to the accumulation of protoporphyrinogen IX, which, in the presence of light and oxygen, causes rapid cell membrane disruption through the formation of reactive oxygen species.



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Caption: Mode of action of Carfentrazone.

This technical guide provides a foundational understanding of the Carfentrazone-ethyl-d5 analytical standard for research and professional applications. For specific applications, further method development and validation are essential.

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References

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- [4. Carfentrazone-ethyl | C₁₅H₁₄Cl₂F₃N₃O₃ | CID 86222 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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